

# Technical Guide: Commercial Suppliers and Applications of High-Purity Formaldehyde ( )

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## Compound of Interest

Compound Name: Formaldehyde (13C)

CAS No.: 89277-65-6

Cat. No.: B032910

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## Executive Summary

Formaldehyde-

( ) is a critical C1 synthon in structural biology and metabolomics, primarily utilized for the site-specific isotopic labeling of proteins and small molecules. Unlike radiolabeling (

), -formaldehyde provides a stable, non-radioactive probe for Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

This guide analyzes the commercial landscape of high-purity

-formaldehyde, delineates the critical quality attributes (CQAs) required for sensitive biophysical assays, and provides validated protocols for its most common application: the reductive methylation of lysine residues in proteins.

## Part 1: Technical Specifications & Critical Quality Attributes (CQAs)

When sourcing

-formaldehyde, "purity" is a multidimensional attribute. Researchers must distinguish between isotopic enrichment, chemical purity, and the solvent matrix.<sup>[1]</sup>

### Isotopic Enrichment

For high-resolution NMR (e.g.,

HSQC experiments), isotopic dilution is the enemy of sensitivity.

- Standard Grade:ngcontent-ng-c3932382896="" \_nghost-ng-c1874552323="" class="inline ng-star-inserted">

atom %

.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup><sup>[6]</sup> Suitable for small molecule synthesis where signal-to-noise (S/N) is high.

- High-Res Grade:ngcontent-ng-c3932382896="" \_nghost-ng-c1874552323="" class="inline ng-star-inserted">

atom %

.<sup>[1]</sup><sup>[4]</sup><sup>[7]</sup> Mandatory for protein NMR to minimize satellite peaks from incomplete labeling.<sup>[1]</sup>

### Chemical Form & Matrix

Suppliers typically offer two distinct forms.<sup>[1]</sup> The choice dictates the experimental workflow.

Form	Specification	Primary Application	Pros/Cons
Aqueous Solution	~20% w/w in	Protein Labeling, Aqueous Chemistry	Pro: Ready to use.[1] Con: Methanol stabilizer often present (10-15%) which may interfere with sensitive biological assays.[1]
Deuterated Solution	~20% w/w in	NMR Standards, Reaction Monitoring	Pro: No solvent suppression needed in NMR.[1] Con: Significantly higher cost.[1]
Paraformaldehyde	Solid Powder ( )	Anhydrous Synthesis, Long-term Storage	Pro: No stabilizers (methanol-free); higher chemical purity. [1] Con: Requires depolymerization (cracking) before use. [1]

## Part 2: Commercial Supplier Analysis

The market is dominated by a few key manufacturers who synthesize the precursor isotopes.[1] Resellers often repackage these core sources.[1]

### Cambridge Isotope Laboratories (CIL)

CIL is widely regarded as the "gold standard" for biomolecular NMR isotopes due to their rigorous QC on isotopic enrichment.[1]

- Key Product: Formaldehyde ( , 99%) 20% w/w in

(Cat# CLM-806).[1][2][5][8]

- Differentiation: They offer a "methanol-free" specification for sensitive enzymatic reactions, though it has a shorter shelf-life due to polymerization risks.[1]
- Best For: Protein NMR structural biology where enrichment is non-negotiable.[1]

## Merck / Sigma-Aldrich (Isotec)

The Isotec division of Sigma-Aldrich provides the broadest catalog, including double-labeled variants.[1]

- Key Product: Formaldehyde-ngcontent-ng-c3932382896="" \_ngghost-ng-c1874552323="" class="inline ng-star-inserted">

,

(Cat# 596388).[1][6][7]

- Differentiation: Excellent availability of deuterated variants ( ) for eliminating proton signals in specific NMR channels.[1]
- Best For: Routine synthetic chemistry and metabolomics standards.[1]

## CortecNet / Taiyo Nippon Sanso

CortecNet acts as a specialized distributor for European and Asian markets, often sourcing high-quality isotopes from Taiyo Nippon Sanso.[1]

- Differentiation: They frequently offer smaller aliquots (e.g., 0.5 mL ampules), which is crucial for preventing waste.[1] Formaldehyde solutions oxidize to formic acid over time once opened.[1]
- Best For: Labs with lower throughput needs requiring fresh ampules for each experiment.[1]

## Part 3: Synthetic Workflows & Protocols

## Application 1: Reductive Methylation of Proteins for NMR

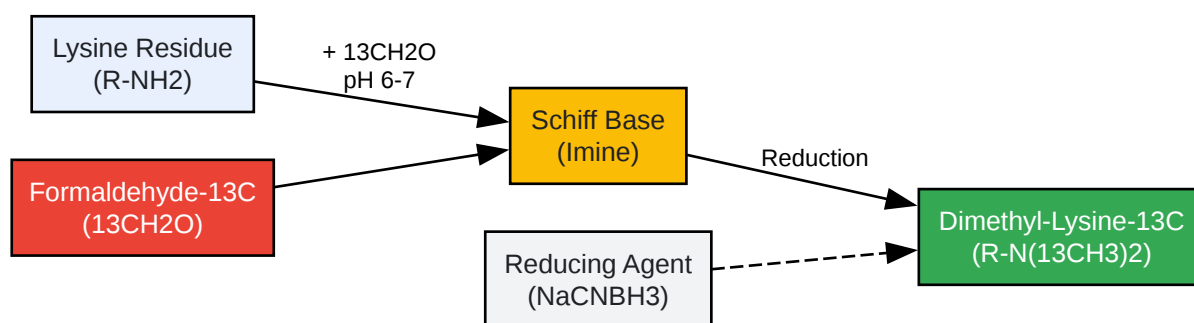
This is the primary application for

-formaldehyde in drug discovery. It introduces

-methyl probes onto lysine residues, allowing researchers to track conformational changes or ligand binding via 2D NMR.

### The Mechanism

The reaction proceeds via a Schiff base intermediate, reduced by Sodium Cyanoborohydride ( ) or Dimethylamine Borane (DMAB).



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Figure 1: Reaction pathway for the reductive methylation of lysine residues using

-formaldehyde.

### Experimental Protocol

Reagents:

- Protein of interest ( ) in Phosphate Buffer (pH 6.5). Note: Avoid TRIS buffer as it contains primary amines that will compete for the label.
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-Formaldehyde (20% solution).[2][3][4][5][6][9]

- (1 M stock).

Steps:

- Preparation: Exchange protein into

Phosphate buffer, pH 6.5. The slightly acidic pH favors the reduction of the Schiff base over the aldehyde.[1]

- Addition: Add

-formaldehyde to the protein solution at a 20-fold molar excess relative to the number of lysine residues + N-terminus.

- Reduction: Immediately add

at a 0.5 molar equivalent to the formaldehyde.[1]

- Incubation: Incubate at

for 2–4 hours.

- Repetition: Repeat steps 2 and 3 to ensure dimethylation (monomethylated lysines can complicate NMR spectra).

- Quenching: Add excess Ammonium Sulfate or Glycine to quench unreacted formaldehyde.[1]

- Purification: Remove excess reagents via size-exclusion chromatography (PD-10 column) or dialysis.

Validation: Collect a

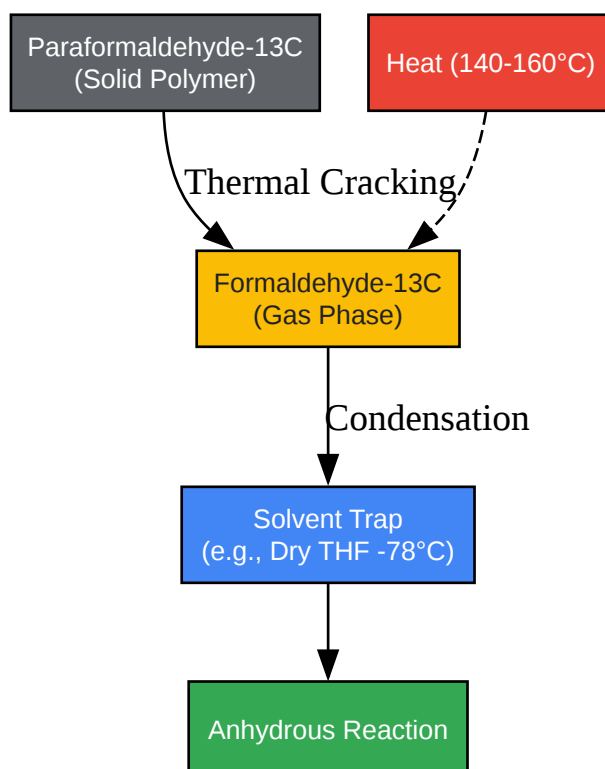
HSQC spectrum. Successful labeling appears as distinct peaks in the methyl region ( ).

## Application 2: Depolymerization of Paraformaldehyde-

For anhydrous reactions, commercial aqueous solutions are unsuitable. Researchers must purchase solid paraformaldehyde-

and "crack" it to generate dry monomeric gas.

Safety Warning: Formaldehyde is a known carcinogen.[1] All steps must be performed in a fume hood.[1]



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Figure 2: Workflow for generating anhydrous

-formaldehyde from paraformaldehyde.

Protocol:

- Place Paraformaldehyde- powder in a dry two-neck flask connected to a gas outlet tube.
- Direct the outlet tube into a reaction vessel containing dry solvent (e.g., THF) cooled to

- Heat the solid paraformaldehyde to
- A slow stream of dry Nitrogen can help carry the generated monomer gas into the trap.[1]
- Critical: The monomer is unstable and will repolymerize if not used immediately.[1]

## References

- O'Connell, M. R., et al. (2014).Methods to Identify the NMR Resonances of the -Dimethyl N-terminal Amine on Reductively Methylated Proteins.[1] Journal of Visualized Experiments.[1] [\[Link\]](#)
- Means, G. E., & Feeney, R. E. (1968).Reductive alkylation of amino groups in proteins.[1] Biochemistry.[1] (Foundational protocol for reductive methylation).
- Hampton Research.Reductive Alkylation Kit Protocol. [\[Link\]](#)[1]

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## Sources

- [1. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [2. isotope.com](https://www.isotope.com) [[isotope.com](https://www.isotope.com)]
- [3. Cambridge Isotope Laboratories Formaldehyde \(13C, 99%\) \(~20% W/W IN H2O\), | Fisher Scientific](#) [[fishersci.com](https://www.fishersci.com)]
- [4. 甲醛-13C, d2 溶液 20 wt. % in D2O, ≥99 atom % 13C, ≥98 atom % D | Sigma-Aldrich](#) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [5. isotope.com](https://www.isotope.com) [[isotope.com](https://www.isotope.com)]

- [6. thomassci.com \[thomassci.com\]](https://www.thomassci.com)
- [7. scientificlabs.co.uk \[scientificlabs.co.uk\]](https://www.scientificlabs.co.uk)
- [8. FORMALDEHYDE | Eurisotop \[eurisotop.com\]](https://www.eurisotop.com)
- [9. Formaldehyde-13C \(20% by weight in water\) \[lgcstandards.com\]](https://www.lgcstandards.com)
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